

Safe Disposal of Tris(2,2,2-trifluoroethyl) phosphite: A Procedural Guide

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Compound of Interest

Compound Name: *Tris(2,2,2-trifluoroethyl) phosphite*

Cat. No.: *B1585032*

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This guide provides essential safety and logistical information for the proper disposal of **Tris(2,2,2-trifluoroethyl) phosphite**, ensuring the safety of laboratory personnel and compliance with regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Information

Tris(2,2,2-trifluoroethyl) phosphite is a chemical that requires careful handling due to its potential health hazards. It is known to be harmful if swallowed, a cause of skin and serious eye irritation, and may lead to respiratory irritation.^{[1][2]} Adherence to proper personal protective equipment (PPE) protocols is mandatory when handling this substance.

Required Personal Protective Equipment (PPE):

- Hand Protection: Wear protective gloves.
- Eye Protection: Use chemical safety goggles or a face shield.
- Skin and Body Protection: Wear suitable protective clothing.
- Respiratory Protection: In case of insufficient ventilation, use appropriate respiratory protection.^[2]

Step-by-Step Disposal Procedure

The proper disposal of **Tris(2,2,2-trifluoroethyl) phosphite** is critical to prevent environmental contamination and ensure workplace safety.

1. Waste Collection:

- Collect waste **Tris(2,2,2-trifluoroethyl) phosphite** in a suitable, clearly labeled, and tightly closed container.
- Do not mix with other waste streams unless compatibility is confirmed.

2. Spill Management:

- In the event of a spill, immediately clear the area of all personnel and move upwind.[1]
- Contain the spill using inert absorbent materials such as sand, earth, or vermiculite.[1]
- Avoid allowing the spillage to enter drains or water courses.[1]
- Collect the absorbed material and place it into a suitable, labeled container for disposal.[1]
- After cleanup, decontaminate all protective clothing and equipment before reuse.[1]

3. Final Disposal:

- Dispose of the contents and the container at an authorized hazardous or special waste collection point.[1][2]
- Alternatively, the waste can be sent to an approved incinerator, which should be equipped with an afterburner and a flue gas scrubber.[2]
- All disposal activities must be in strict accordance with local, regional, and national regulations.

Chemical and Physical Properties

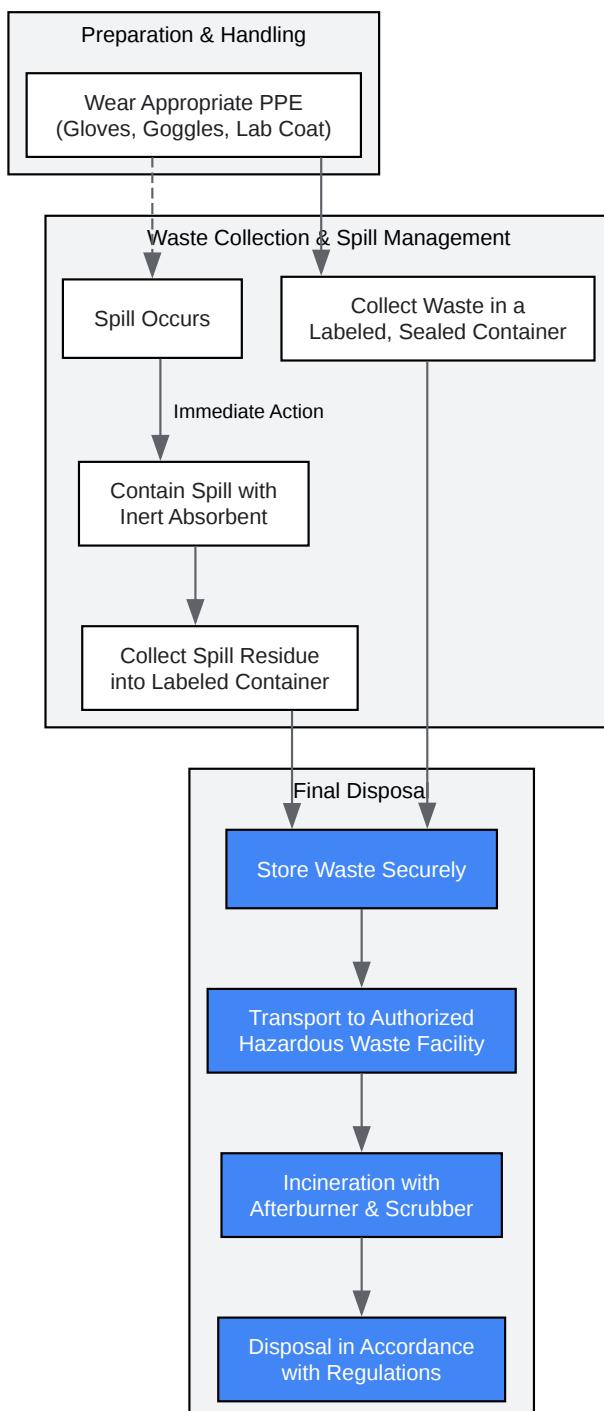
For reference and safe handling, the key quantitative data for **Tris(2,2,2-trifluoroethyl) phosphite** are summarized in the table below.

| Property | Value |
|------------------|--------------------------------|
| Chemical Formula | C6H6F9O3P |
| CAS Number | 370-69-4 |
| Boiling Point | 130-131 °C at 743 mmHg |
| Density | 1.487 g/mL at 25 °C |
| Refractive Index | n20/D 1.324 |
| Flash Point | 113 °C (235.4 °F) - closed cup |
| Storage Class | 10 - Combustible liquids |

Source:

Disposal Workflow

The logical flow for the proper disposal of **Tris(2,2,2-trifluoroethyl) phosphite**, from initial handling to final disposal, is illustrated in the diagram below.



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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. synquestlabs.com [synquestlabs.com]
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